

Understanding Inter-laboratory Comparisons

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Compound Focus: **Robinin**

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An inter-laboratory comparison (also known as a **round-robin test**) is a method used for external quality assurance. It involves multiple laboratories testing the same samples under predetermined conditions to evaluate and compare their results [1] [2] [3].

The core purpose is to ensure the accuracy, reliability, and consistency of testing and measurement results across different laboratories. This process is crucial for validating methods, demonstrating competence to clients and regulators, and is often a requirement for laboratory accreditation according to standards like **ISO/IEC 17025** [2] [3] [4].

The typical workflow for a round-robin test is structured into several phases, as shown below:



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Overview of **Robinin**: A Bioactive Flavonoid

Robinin is a flavonoid glycoside, a natural compound found in plants. Recent scientific studies have investigated its potential therapeutic applications. The table below summarizes key experimental findings from recent preclinical research:

Study Focus / Disease Model	Experimental Model(s)	Key Findings & Proposed Mechanism of Action	Citation
Cardioprotection against oxidative stress & apoptosis	H9c2 cardiomyocytes; Sprague-Dawley rats	Attenuated cardiac apoptosis; Modulated AKT/GSK3 β signaling pathway.	[5]
Reduction of myocardial ischemia/reperfusion injury	Sprague-Dawley rats with induced hypercholesterolemia	Reduced injury; Activated Nrf2 antioxidative function via Akt/GSK3 β /Fyn pathway.	[6]
Anti-tumor effects in pancreatic cancer	Human pancreatic cancer cell lines (Mia-PACA2, PANC-1)	Inhibited cell proliferation and migration; Downregulated TLR2-PI3k-AKT signaling pathway.	[7]
Anti-inflammatory effects	Human Peripheral Blood Mononuclear Cells (hPBMCs)	Modulated TLR/NF- κ B signaling pathway; Inhibited pro-inflammatory markers.	[8]

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